

Homatropine Bromide chemical structure and stereoisomers

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Compound of Interest

Compound Name: Homatropine Bromide

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**A Technical Guide to the Chemical

Structure and Stereoisomers of Homatropine Bromide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical structure, stereoisomerism, and pharmacological significance of **Homatropine Bromide**. It is intended to serve as a comprehensive resource, incorporating structural visualizations, comparative data, and relevant experimental methodologies.

Core Chemical Structure

Homatropine is a tropane alkaloid, specifically an ester of the tropine base and mandelic acid. The bromide salt form, **Homatropine Bromide**, is a synthetic tertiary amine alkaloid with antimuscarinic properties.[1] Its chemical formula is C16H22BrNO3.[2][3]

Key structural features include:

- Tropane Ring System: A bicyclic [3.2.1] nitrogen-containing scaffold (8-methyl-8-azabicyclo[3.2.1]octane) that forms the core of the molecule.
- Ester Linkage: The hydroxyl group of the tropine base is esterified with the carboxyl group of mandelic acid.





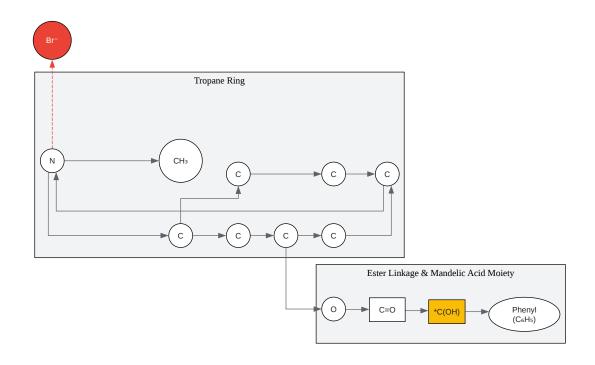


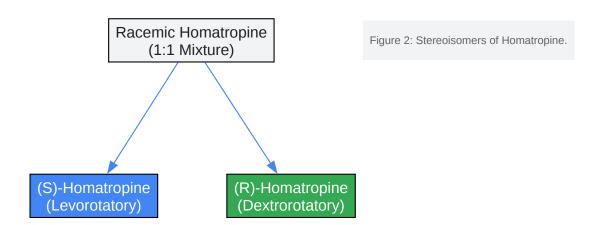
• Mandelic Acid Moiety: A 2-hydroxy-2-phenylacetic acid component which is crucial for its anticholinergic activity.

The International Union of Pure and Applied Chemistry (IUPAC) name for the most common form is [(1S,5R)-8-methyl-8-azabicyclo[3.2.1]octan-3-yl] 2-hydroxy-2-phenylacetate;hydrobromide.[3]

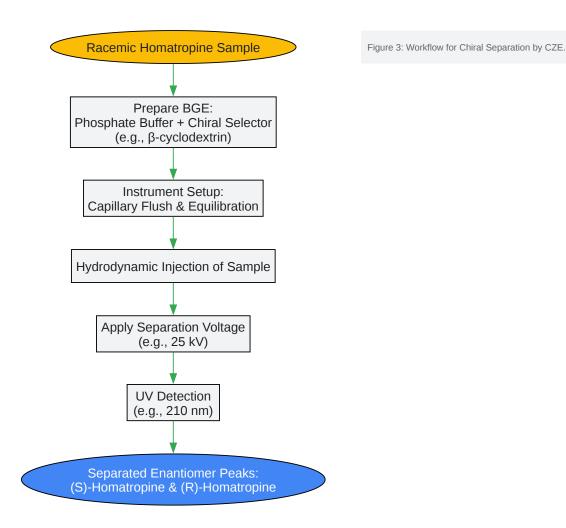


Figure 1: Chemical structure of Homatropine Bromide.









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References

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- 2. Homatropine bromide | C16H22BrNO3 | CID 5702064 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Homatropine hydrobromide | C16H22BrNO3 | CID 6419941 PubChem [pubchem.ncbi.nlm.nih.gov]
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